

# A Comparative Guide to Subphthalocyanines (SubPcs) and Subnaphthalocyanines (SubNcs) in Organic Solar Cells

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## Compound of Interest

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For researchers, scientists, and professionals in drug development, the quest for more efficient organic solar cells (OSCs) is a continuous journey. Among the myriad of materials being explored, Subphthalocyanines (SubPcs) and their extended ring analogues, Subnaphthalocyanines (**SubNcs**), have emerged as promising candidates for light-harvesting and charge-transporting layers. This guide provides a comprehensive comparison of their performance in OSCs, supported by experimental data and detailed methodologies.

Subphthalocyanines (SubPcs) are aromatic macrocyclic compounds that have been extensively studied in organic electronics due to their unique photophysical properties.<sup>[1]</sup> More recently, their larger ring counterparts, Subnaphthalocyanines (**SubNcs**), have garnered attention for their potential in enhancing the performance of organic photovoltaic devices.<sup>[2][3]</sup>

## Performance Comparison of SubNc and SubPc in Organic Solar Cells

The following table summarizes the key performance parameters of organic solar cells incorporating **SubNc** and SubPc as the active layer. The data is compiled from various research publications and showcases the potential of these materials in photovoltaic applications.

| Material | Device Architecture                        | Acceptor | PCE (%) | Voc (V) | Jsc (mA/cm <sup>2</sup> ) | FF   | Reference |
|----------|--|----------|---------|---------|---------------------------|------|-----------|
| SubNc    | Planar Heterojunction (Solution-Processed) | C60      | 1.5     | 0.55    | 5.6                       | 0.49 | [2][3]    |
| SubNcTI  | Bulk Heterojunction (Solution-Processed)   | PTQ10    | 6.25    | -       | -                         | -    | [4]       |
| SubPc    | Planar Heterojunction (Vacuum-Deposited)   | C60      | >2      | -       | -                         | -    | [3]       |
| SubPc    | Planar Bilayer Heterojunction              | C60      | 3.0     | -       | -                         | -    | [1]       |
| SubPc    | Heterojunction                             | C60      | 4.2     | -       | -                         | -    | [1]       |

## Experimental Protocols

The fabrication and characterization of organic solar cells are critical to understanding and comparing the performance of different materials. Below are detailed methodologies for key experiments cited in the literature for both **SubNc** and SubPc-based devices.

# Fabrication of a Solution-Processed SubNc-Based Organic Solar Cell

This protocol is based on the pioneering work on solution-processed **SubNc** solar cells.<sup>[2][3]</sup>

## 1. Substrate Preparation:

- Patterned indium-tin oxide (ITO) coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol.
- The cleaned ITO substrates are then treated with UV-ozone for 15 minutes to improve the work function and facilitate the deposition of the subsequent layer.

## 2. Hole Transport Layer (HTL) Deposition:

- A layer of poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS) is spin-coated onto the ITO substrate.
- The substrate is then annealed at a specified temperature in a nitrogen-filled glovebox to remove residual solvent.

## 3. Active Layer Deposition:

- A solution of **SubNc** in a suitable organic solvent (e.g., chloroform) is prepared.
- The **SubNc** solution is then spin-coated on top of the PEDOT:PSS layer to form the donor layer.
- A solution of an acceptor material, such as C60, is subsequently spin-coated on top of the **SubNc** layer.

## 4. Cathode Deposition:

- An electron transport layer (ETL), such as bathocuproine (BCP), and a metal cathode (e.g., aluminum) are thermally evaporated onto the active layer under high vacuum (typically  $< 10^{-6}$  Torr).

# Fabrication of a Vacuum-Deposited SubPc-Based Organic Solar Cell

This protocol is a generalized procedure based on common practices for fabricating vacuum-deposited SubPc solar cells.<sup>[1]</sup>

## 1. Substrate Preparation:

- Similar to the solution-processed method, ITO-coated glass substrates are thoroughly cleaned and treated with UV-ozone.

## 2. Hole Transport Layer (HTL) Deposition:

- A thin layer of an appropriate HTL material, such as molybdenum oxide ( $\text{MoO}_3$ ), is thermally evaporated onto the ITO substrate in a high-vacuum chamber.

## 3. Active Layer Deposition:

- SubPc is thermally evaporated from a heated crucible onto the HTL to form the donor layer. The thickness of this layer is a critical parameter for device performance.
- Subsequently, a layer of an acceptor material, typically C60, is thermally evaporated on top of the SubPc layer.

## 4. Exciton Blocking Layer (EBL) and Cathode Deposition:

- A thin layer of an EBL, such as BCP, is often deposited before the cathode to prevent exciton quenching at the cathode interface.
- Finally, a metal cathode, such as aluminum or silver, is thermally evaporated to complete the device structure.

# Device Characterization

The performance of the fabricated solar cells is evaluated under simulated solar illumination.

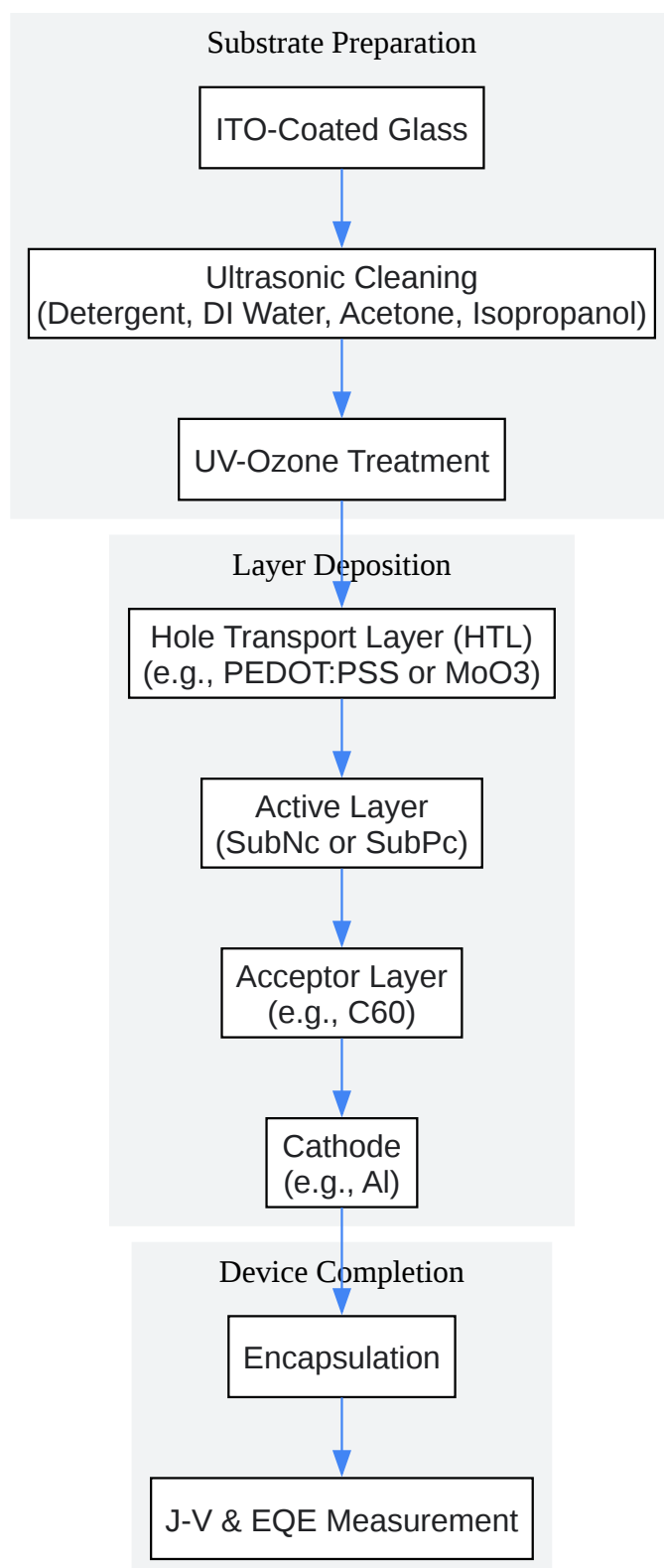
- **Current Density-Voltage (J-V) Measurements:** The J-V characteristics are measured using a solar simulator (e.g., AM 1.5G at  $100 \text{ mW/cm}^2$ ) and a source meter. From these

measurements, the key performance parameters—Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF)—are determined.

- External Quantum Efficiency (EQE): EQE measurements are performed to determine the ratio of collected charge carriers to incident photons at each wavelength.

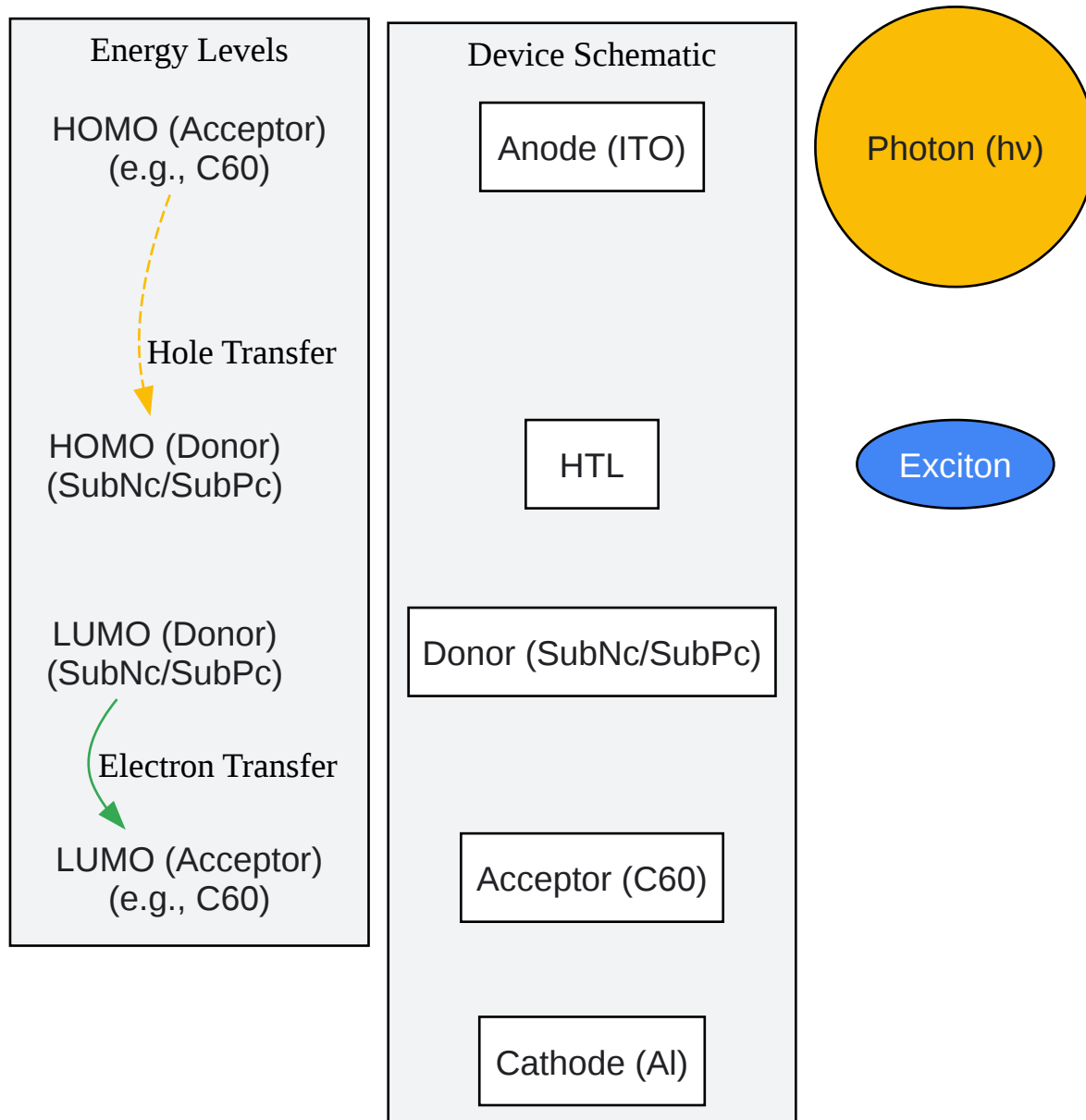
## Visualizing the Process and Principles

To better understand the fabrication process and the underlying principles of these organic solar cells, the following diagrams are provided.



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Figure 1: Experimental workflow for fabricating an organic solar cell.



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Figure 2: Energy level diagram of a **SubNc/SubPc**-based OSC.

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- To cite this document: BenchChem. [A Comparative Guide to Subphthalocyanines (SubPcs) and Subnaphthalocyanines (SubNcs) in Organic Solar Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b115412#comparing-subnc-and-subpc-performance-in-organic-solar-cells]

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